

Methyl 17-methyloctadecanoate: A Technical Guide to Its Properties and Potential Industrial Applications

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Compound of Interest

Compound Name: Methyl 17-methyloctadecanoate

Cat. No.: B164432

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Abstract

Methyl 17-methyloctadecanoate, a branched-chain fatty acid methyl ester (FAME), is a compound found in various natural sources, including plants, microorganisms, and animal fats. While not yet a mainstream industrial chemical, its presence in biologically active extracts has garnered scientific interest, suggesting potential applications in agriculture and pharmaceuticals. This technical guide provides a comprehensive overview of the known properties of **Methyl 17-methyloctadecanoate**, summarizes its natural occurrences, and explores its prospective industrial applications based on current research. It is important to note that established industrial uses are not yet documented, and this guide focuses on the scientific groundwork that may pave the way for future applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Methyl 17-methyloctadecanoate** is fundamental for any potential application. The following table summarizes key data points available for this compound.

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₀ O ₂	N/A
Molecular Weight	312.53 g/mol	N/A
CAS Number	55124-97-5	N/A
Appearance	Clear liquid	[1]
Purity (typical)	>98% (as a chemical standard)	[1]
Solubility	Soluble in chloroform, ethyl ether, ethanol	[1]
Storage Temperature	-20°C	N/A

Natural Occurrence

Methyl 17-methyloctadecanoate has been identified as a component in a diverse range of natural sources. Its presence is often determined through Gas Chromatography-Mass Spectrometry (GC-MS) analysis of extracts.

Source Type	Specific Source	Reference(s)
Animal Fat	Mutton Tallow	[2]
Plants	Brownlowia elata Roxb. leaves	[2]
Pomegranate (Punica granatum) peel	[3][4][5]	
Sugar Apple (Annona squamosa) peel	[3][4][5]	
Eggplant (Solanum melongena) peel	[3][4][5]	
Licorice (Glycyrrhiza glabra)	[1][6][7]	
Doum Palm (Hyphaene thebaica)	[1][6][7]	
Banana (Musa sp.) peel	[1][6][7]	
Phoenix dactylifera L. (Date Palm)	[8]	
Microorganisms	Streptomyces sp. NP10	[9][10]

Potential Industrial Applications

Current research points towards several potential, albeit nascent, industrial applications for **Methyl 17-methyloctadecanoate**, primarily stemming from its association with antimicrobial and antifungal properties of the natural extracts in which it is found. It is crucial to emphasize that these studies have evaluated the effects of the entire extract, and the specific contribution of **Methyl 17-methyloctadecanoate** to the observed bioactivity has not been isolated.

Agriculture and Food Preservation

Several studies have identified **Methyl 17-methyloctadecanoate** as a constituent of plant extracts that exhibit significant antifungal activity, particularly against phytopathogenic fungi like *Aspergillus flavus*. [1][3][5][6][7] This suggests a potential application as a natural fungicide or food preservative.

- Potential Application: Development of bio-pesticides for crop protection or natural preservatives to extend the shelf-life of food products.
- Research Context: Extracts from pomegranate, sugar apple, and eggplant peels, all containing **Methyl 17-methyloctadecanoate**, have been shown to inhibit the growth of *Aspergillus flavus* and the production of aflatoxin B1.[3][5]

Pharmaceutical Research

The presence of **Methyl 17-methyloctadecanoate** in extracts with demonstrated biological activity hints at its potential, as part of a synergistic mixture, in pharmaceutical applications.

- Potential Application: Early-stage drug discovery and development, particularly in the search for new antimicrobial agents.
- Research Context: An extract of *Brownlowia elata* Roxb. leaves, containing **Methyl 17-methyloctadecanoate**, exhibited antibacterial and anthelmintic properties.[2] While this is preliminary, it opens avenues for further investigation into the bioactive components of such extracts.

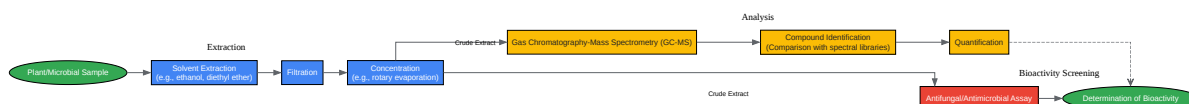
Chemical Industry

Methyl 17-methyloctadecanoate is commercially available as a high-purity chemical standard.[11][12][13]

- Established Application: Use as a reference standard in analytical laboratories for the identification and quantification of this compound in various samples.
- Future Potential: As a branched-chain fatty acid ester, it may possess properties suitable for applications in lubricants, cosmetics, or as a specialty solvent, though research in these areas is currently lacking.

Experimental Protocols: A Generalized Workflow

Detailed industrial-scale experimental protocols for the application of **Methyl 17-methyloctadecanoate** are not available due to the early stage of research. However, a common thread in the existing literature is the identification of this compound from natural sources. The following diagram illustrates a generalized workflow for this process.



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Caption: Generalized workflow for the extraction, identification, and bioactivity screening of natural compounds like **Methyl 17-methyloctadecanoate**.

Limitations and Future Directions

The industrial application of **Methyl 17-methyloctadecanoate** is, at present, speculative and based on its occurrence in bioactive natural extracts. A significant limitation in the current body of research is the lack of studies on the isolated compound. Future research should focus on:

- **Isolation and Purification:** Developing efficient methods to isolate **Methyl 17-methyloctadecanoate** from natural sources or through chemical synthesis.
- **Bioactivity of the Pure Compound:** Conducting antimicrobial, antifungal, and other bioassays on the purified compound to determine its intrinsic activity and potential for synergistic effects.
- **Toxicological Studies:** Evaluating the safety profile of **Methyl 17-methyloctadecanoate** to assess its suitability for applications in agriculture, food, and pharmaceuticals.
- **Performance in Industrial Formulations:** Investigating the physical and chemical properties of the pure compound in relation to its potential use in lubricants, cosmetics, and other industrial products.

Conclusion

Methyl 17-methyloctadecanoate is a naturally occurring fatty acid methyl ester with scientifically recognized potential, particularly in the realms of agriculture and pharmaceuticals due to its presence in extracts with antimicrobial and antifungal properties. While its current industrial application is limited to its use as a chemical standard, the existing research provides a foundation for future exploration. Further investigation into the properties and bioactivity of the isolated compound is essential to unlock its full industrial potential. This guide serves as a starting point for researchers and professionals interested in exploring the opportunities that this molecule may offer.

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